

# A Technical Guide to 4,4-Dimethylcyclohexanone Oxime: Synthesis, Properties, and Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4-Dimethylcyclohexanone oxime

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This technical guide provides an in-depth overview of **4,4-Dimethylcyclohexanone oxime**, a versatile chemical intermediate. This document outlines its fundamental chemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

## Core Chemical Identifiers

Identifier	Value
CAS Number	4701-96-6[1][2]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO[1][2]
Molecular Weight	141.21 g/mol [1][2]
IUPAC Name	N-(4,4-dimethylcyclohexylidene)hydroxylamine[1]
Synonyms	4,4-Dimethylcyclohexan-1-one oxime, Cyclohexanone, 4,4-dimethyl-, oxime[1][2]

## Experimental Protocol: Synthesis of 4,4-Dimethylcyclohexanone Oxime

This section details a common and effective method for the synthesis of **4,4-Dimethylcyclohexanone oxime** via the oximation of 4,4-Dimethylcyclohexanone.

Materials:

- 4,4-Dimethylcyclohexanone
- Hydroxylamine hydrochloride ( $\text{NH}_2\text{OH}\cdot\text{HCl}$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Ethanol
- Water
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate

Procedure:

- A solution of hydroxylamine hydrochloride (35.84 g, 515.75 mmol) in water (190 mL) and ethanol (250 mL) is prepared in a suitable reaction vessel.
- To this solution, 4,4-Dimethylcyclohexanone (50 g, 396.19 mmol) is added.
- A solution of sodium carbonate (54.16 g, 510.99 mmol) in water (170 mL) is added dropwise to the reaction mixture over a period of 20 minutes.
- Upon complete addition, the reaction mixture is heated to reflux and maintained at this temperature for 3 hours.
- After the reflux period, the ethanol is removed from the mixture by evaporation.

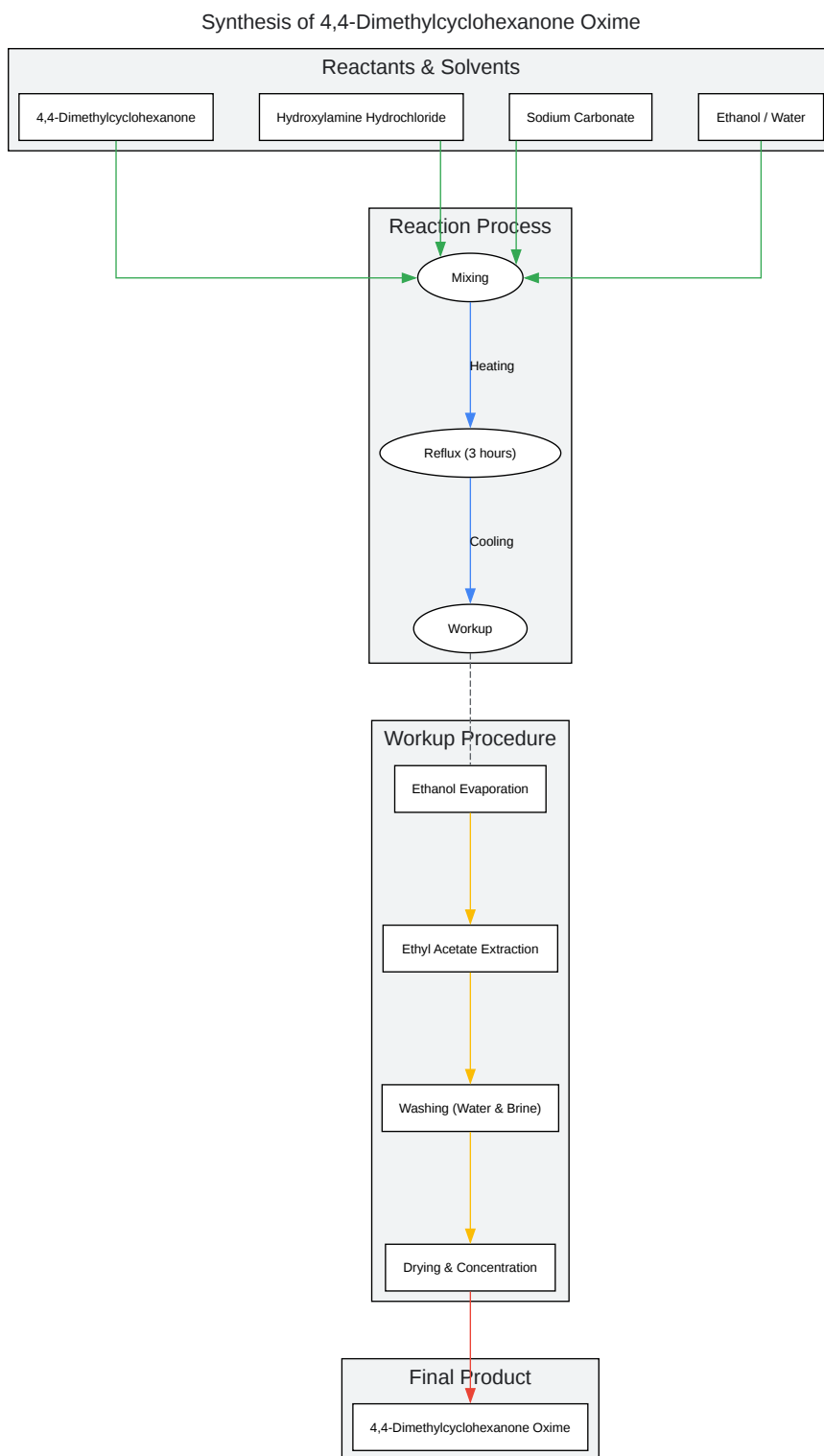
- The remaining aqueous residue is then extracted with ethyl acetate (4 x 120 mL).
- The combined organic layers are washed sequentially with water (150 mL) and brine (150 mL).
- The washed organic layer is dried over anhydrous sodium sulfate and then concentrated under reduced pressure to yield the final product.

Yield:

This protocol has been reported to afford **4,4-Dimethylcyclohexanone oxime** as a white solid with a yield of 45 g (80.4%).

## Synthetic Pathway

The following diagram illustrates the key steps in the synthesis of **4,4-Dimethylcyclohexanone oxime** from its ketone precursor.



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Caption: Workflow for the synthesis of **4,4-Dimethylcyclohexanone oxime**.

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## References

- 1. Synthesis routes of 4,4-Dimethylcyclohexanone [benchchem.com]
- 2. 4-Methylcyclohexanone oxime | 4994-13-2 | Benchchem [benchchem.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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